

A Comparative Analysis of Sodium Tartrate Dihydrate Grades for Scientific Applications

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Compound of Interest

Compound Name: Sodium tartrate dihydrate

Cat. No.: B152809

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For researchers, scientists, and professionals in drug development, selecting the appropriate grade of a chemical reagent is a critical decision that can significantly impact the accuracy, reproducibility, and validity of experimental results. This guide provides an objective comparison of various grades of **sodium tartrate dihydrate**, a versatile chemical used in a range of applications from a primary standard in Karl Fischer titrations to a buffering agent and food additive.

Sodium tartrate dihydrate ($(\text{CHOHCOONa})_2 \cdot 2\text{H}_2\text{O}$) is a salt of L-(+)-tartaric acid that is available in several grades of purity. The choice of grade—be it ACS, Reagent, Pharmaceutical, or Food Grade—depends on the specific requirements of the application. This comparison outlines the key differences in specifications and impurity profiles, supported by experimental data and detailed analytical protocols.

Comparative Analysis of Specifications

The purity and allowable impurity levels are the primary differentiators between the various grades of **sodium tartrate dihydrate**. Higher purity grades, such as ACS and Pharmaceutical grades, have more stringent limits on a wider range of impurities compared to Food Grade or technical grades. The following table summarizes the typical specifications for different grades based on publicly available data from various suppliers.

Parameter	ACS Grade	Pharmaceutical Secondary Standard	Food Grade (FCC)	Purified Grade
Assay (on dried basis)	99.0 - 101.0% [1] [2]	Traceable to USP and EP primary standards [3]	≥ 99.0% [4] [5]	No official standard
Loss on Drying (Water Content)	15.61 - 15.71% [1]	-	14.0 - 17.0% [4] [5]	-
pH of 5% Solution at 25°C	7.0 - 9.0 [4]	-	7.0 - 9.0 [4] [5]	Approx. 9.0 [6]
Insoluble Matter	≤ 0.005% [1]	-	-	-
Chloride (Cl)	≤ 5 ppm [1]	-	-	-
Phosphate (PO ₄)	≤ 5 ppm [1]	-	-	-
Sulfate (SO ₄)	≤ 0.005% [1]	-	-	-
Ammonium (NH ₄)	≤ 0.003% [4]	-	-	-
Heavy Metals (as Pb)	≤ 5 ppm [4]	-	≤ 10 ppm (as Heavy Metals) [4] [5]	-
Lead (Pb)	-	-	≤ 2 ppm [4] [5]	-
Iron (Fe)	≤ 0.001% [4]	-	-	-
Calcium (Ca)	≤ 0.01% [4]	-	-	-
Oxalate	Passes test	-	Passes test (limit about 0.1%) [4] [5]	-

Note: Dashes (-) indicate that a specification for that parameter is not typically provided for that grade. "Purified Grade" chemicals are of good quality but do not have official standards.[\[6\]](#)

Key Applications and Grade Recommendations

- **ACS Grade:** With its high purity and stringent impurity limits, the ACS (American Chemical Society) grade is ideal for analytical and research applications where precision and accuracy are paramount.[7] It is also suitable for use in quality control testing.
- **Pharmaceutical Secondary Standard:** This grade is a certified reference material (CRM) produced in accordance with ISO 17034 and ISO/IEC 17025.[3] It is primarily used for quality control applications in the pharmaceutical industry, such as method validation and release testing, providing a cost-effective alternative to primary pharmacopeia standards.[3]
- **Food Grade (FCC):** This grade meets the requirements of the Food Chemicals Codex (FCC). It is used as a food additive (E335), serving as an emulsifier and binding agent in products like jellies and sausages.[8]
- **Purified Grade:** This grade is suitable for general laboratory use where high purity is not a critical requirement. It is not intended for food, drug, or medicinal use.[6]

Experimental Protocols

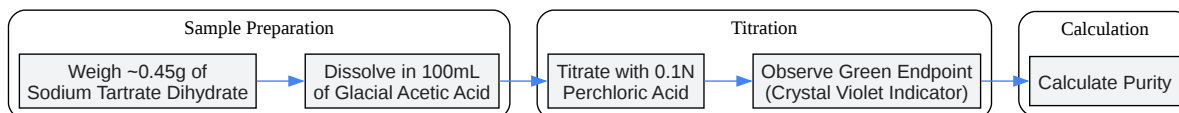
Accurate determination of the quality of **sodium tartrate dihydrate** relies on standardized experimental protocols. Below are detailed methodologies for key analytical tests.

Assay by Nonaqueous Titration

This method determines the purity of **sodium tartrate dihydrate**.

Methodology:

- Accurately weigh approximately 0.45 g of the sample.
- Dissolve the sample in 100 mL of glacial acetic acid.
- Titrate the solution with 0.1 N perchloric acid in glacial acetic acid.
- Use crystal violet indicator solution and titrate to a green endpoint.
- Each milliliter of 0.1 N perchloric acid is equivalent to 0.01151 g of $\text{Na}_2\text{C}_4\text{H}_4\text{O}_6 \cdot 2\text{H}_2\text{O}$.



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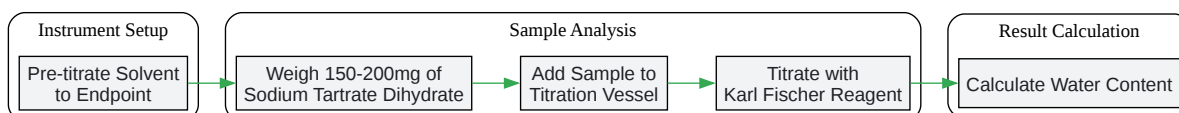
Assay Determination Workflow

Water Content by Karl Fischer Titration

Sodium tartrate dihydrate is a primary standard for Karl Fischer titration due to its stable and precise water content of approximately 15.66%.^[8]

Methodology:

- Add a suitable solvent (e.g., methanol) to the titration vessel of the Karl Fischer titrator.
- Titrate the solvent with the Karl Fischer reagent to a stable endpoint to remove any residual water.
- Accurately weigh about 150-200 mg of **sodium tartrate dihydrate** and add it to the vessel.
- Titrate the sample with the Karl Fischer reagent to the endpoint.
- The water content is calculated based on the volume of titrant consumed and the known water content of the **sodium tartrate dihydrate** standard.



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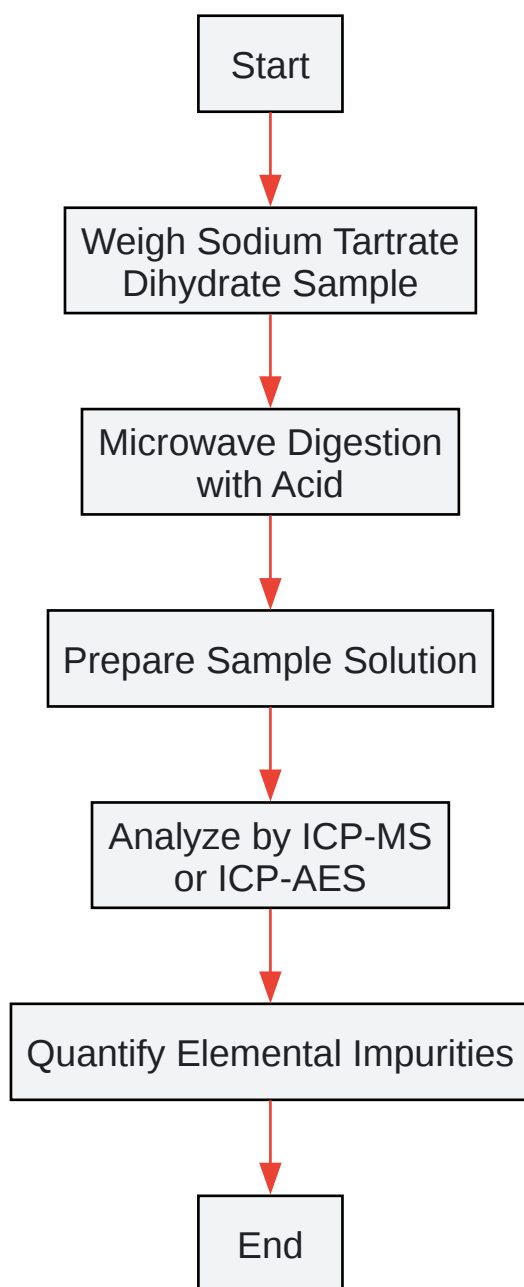
Karl Fischer Titration Workflow

Heavy Metals Analysis

Modern methods for heavy metals analysis in pharmaceutical-grade substances have moved towards instrumental techniques for greater specificity and sensitivity.

Methodology (based on USP <232> and <233>):

- Sample Preparation: Accurately weigh a sample of **sodium tartrate dihydrate** and digest it using a closed-vessel microwave digestion system with appropriate acids (e.g., nitric acid).
- Instrumental Analysis: Analyze the digested sample solution using Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) or Inductively Coupled Plasma-Atomic Emission Spectrometry (ICP-AES).
- Quantification: Quantify the concentration of individual elemental impurities by comparing the instrument response to that of certified reference standards.



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Heavy Metals Analysis Workflow

Determination of Chloride and Sulfate

Simple, yet sensitive, methods are employed to detect trace amounts of chloride and sulfate.

Chloride Determination Methodology:

- Prepare a solution of the **sodium tartrate dihydrate** sample.
- Add nitric acid followed by silver nitrate solution.
- Any turbidity produced is compared to a standard containing a known amount of chloride.

Sulfate Determination Methodology:

- Prepare a solution of the **sodium tartrate dihydrate** sample.
- Add hydrochloric acid followed by barium chloride solution.
- Any turbidity produced is compared to a standard containing a known amount of sulfate.

Conclusion

The selection of the appropriate grade of **sodium tartrate dihydrate** is a critical factor in ensuring the reliability of scientific research and product development. For high-stakes applications such as pharmaceutical analysis and quality control, the use of ACS grade or a Pharmaceutical Secondary Standard is essential due to their high purity and well-defined impurity profiles. For applications in the food industry, the Food Grade (FCC) is appropriate. Understanding the specifications and the underlying analytical methodologies empowers researchers to make informed decisions and maintain the integrity of their work.

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